

# An In-depth Technical Guide to 2-Thiophenemethanethiol: Chemical Structure, Properties, and Applications

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## Compound of Interest

Compound Name: *2-Thiophenemethanethiol*

Cat. No.: *B1346802*

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## Abstract

**2-Thiophenemethanethiol**, also known as 2-thenyl mercaptan, is a sulfur-containing heterocyclic compound with the molecular formula  $C_5H_6S_2$ .<sup>[1]</sup> This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and spectroscopic data. It also explores the broader context of thiophene-containing compounds in medicinal chemistry and drug development, highlighting their significance as "privileged structures" in the design of novel therapeutic agents. While specific biological pathways for **2-Thiophenemethanethiol** are not extensively documented in publicly available literature, the known reactivity of its thiol group and the biological activities of related thiophene derivatives suggest its potential as a valuable building block in the synthesis of pharmacologically active molecules.

## Chemical Structure and Identification

**2-Thiophenemethanethiol** consists of a thiophene ring substituted at the 2-position with a methylthiol group. The presence of the flexible methylene linker distinguishes it from its isomer, 2-thiophenethiol, where the thiol group is directly attached to the thiophene ring.

Chemical Structure:

Synonyms: 2-(Mercaptomethyl)thiophene, 2-Thenyl mercaptan, 2-Thenylthiol, Thiophen-2-ylmethanethiol.[\[2\]](#)

CAS Registry Number: 6258-63-5[\[1\]](#)

Molecular Formula: C<sub>5</sub>H<sub>6</sub>S<sub>2</sub>[\[1\]](#)

Molecular Weight: 130.23 g/mol [\[1\]](#)

## Physicochemical Properties

A summary of the key physicochemical properties of **2-Thiophenemethanethiol** is presented in the table below.

Property	Value	Reference
Appearance	Colorless to pale yellow clear liquid	<a href="#">[3]</a>
Boiling Point	166.0 °C at 760 mmHg	<a href="#">[4]</a>
Density	1.250 g/mL at 25 °C	<a href="#">[3]</a>
Refractive Index	1.618 - 1.632 at 20 °C	<a href="#">[3]</a>
logP (o/w)	2.42 (estimated)	<a href="#">[3]</a>
Flash Point	177.00 °F (80.56 °C)	<a href="#">[4]</a>
Vapor Pressure	0.463 mmHg at 25 °C (estimated)	<a href="#">[5]</a>

## Synthesis of 2-Thiophenemethanethiol

While a variety of methods exist for the synthesis of thiols and thiophene derivatives, a common route to **2-Thiophenemethanethiol** involves the reaction of a 2-thenyl halide with a sulfur nucleophile. A detailed experimental protocol based on the reaction of 2-thenyl chloride with thiourea is provided below. This method proceeds via the formation of an isothiouronium salt intermediate, which is subsequently hydrolyzed to yield the desired thiol.

# Experimental Protocol: Synthesis via 2-Thenyl Chloride and Thiourea

## Materials:

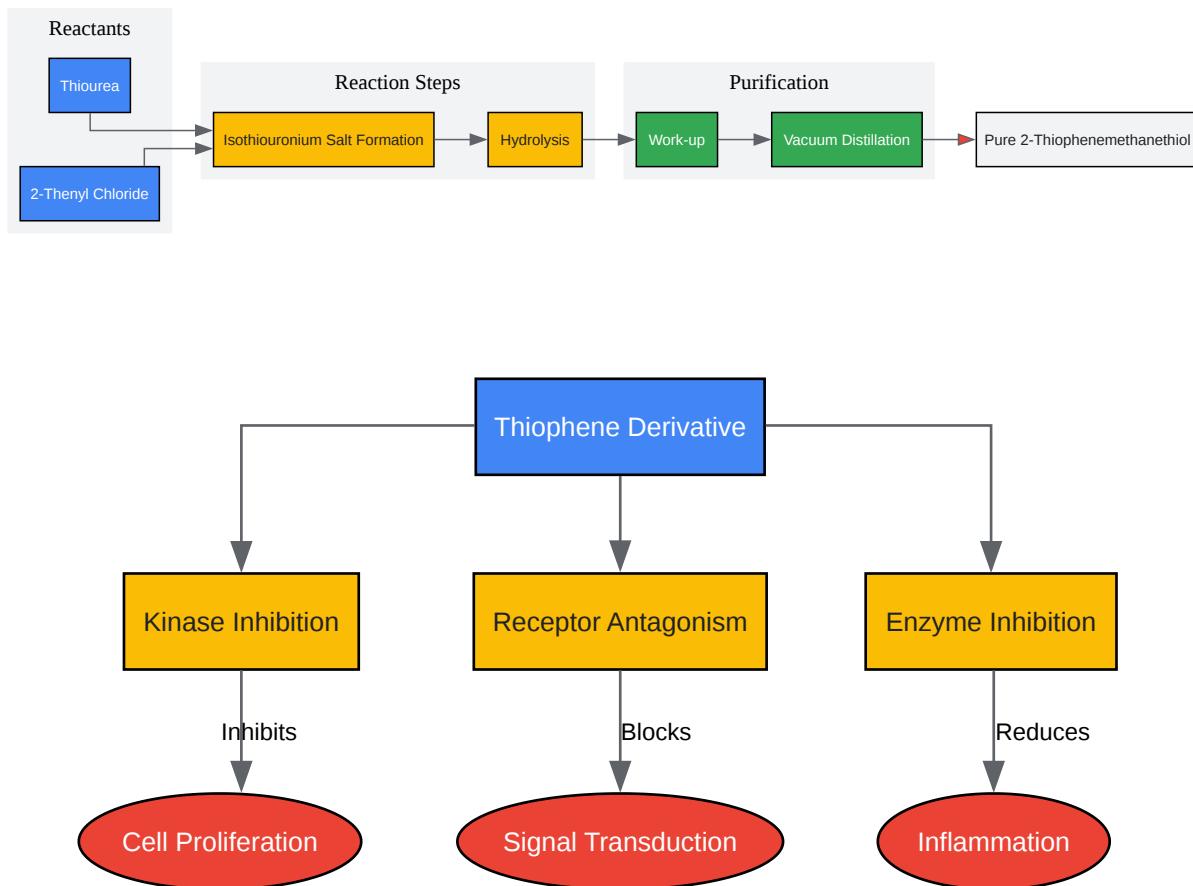
- 2-Thenyl chloride
- Thiourea
- Ethanol
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

## Procedure:

- Formation of the Isothiouronium Salt: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-thenyl chloride (1 equivalent) and thiourea (1.1 equivalents) in ethanol. Heat the mixture to reflux and maintain for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Hydrolysis: After cooling the reaction mixture to room temperature, add a solution of sodium hydroxide (2.5 equivalents) in water. Heat the mixture to reflux for an additional 2-3 hours to effect hydrolysis of the isothiouronium salt.
- Work-up: Cool the reaction mixture and acidify with dilute hydrochloric acid to a pH of approximately 2-3. Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 50 mL).
- Purification: Combine the organic extracts and wash with brine (2 x 30 mL). Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **2-Thiophenemethanethiol**.

- Final Purification: The crude product can be further purified by vacuum distillation to yield the pure thiol.

Logical Workflow for Synthesis:



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